

CAS number and molecular formula of Xanthoxylin for identification

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Compound of Interest

Compound Name: Xanthoxylin

Cat. No.: B115216

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Xanthoxylin: Core Identification for Researchers

For immediate reference, the key identifiers for **Xanthoxylin** are:

- CAS Number: 90-24-4[1][2][3][4][5][6]
- Molecular Formula: C10H12O4[1][2][3][4][5][6][7]

This document serves as a technical guide for researchers, scientists, and drug development professionals, providing in-depth information on the identification and characterization of **Xanthoxylin**.

Physicochemical and Structural Data

A summary of essential physicochemical and structural data for **Xanthoxylin** is presented in Table 1. This data is crucial for its identification and characterization in a laboratory setting.

Property	Value	Source
Molecular Weight	196.20 g/mol	[2][3][5][6]
IUPAC Name	1-(2-hydroxy-4,6-dimethoxyphenyl)ethanone	[5]
Synonyms	2'-Hydroxy-4',6'-dimethoxyacetophenone, Brevifolin	[3][4]
Melting Point	80-84 °C	[2]
Boiling Point	355.1 ± 37.0 °C at 760 mmHg	[2]
Density	1.2 ± 0.1 g/cm ³	[2]
Appearance	White to pale yellow solid	[1]
Solubility	Soluble in organic solvents like ethanol and chloroform; limited solubility in water.	[1]

Spectroscopic Data for Identification

Spectroscopic methods are fundamental for the structural elucidation and confirmation of **Xanthoxylin**. Key spectral data are available from various sources and are summarized below.

Table 2: Spectroscopic Data for **Xanthoxylin** Identification

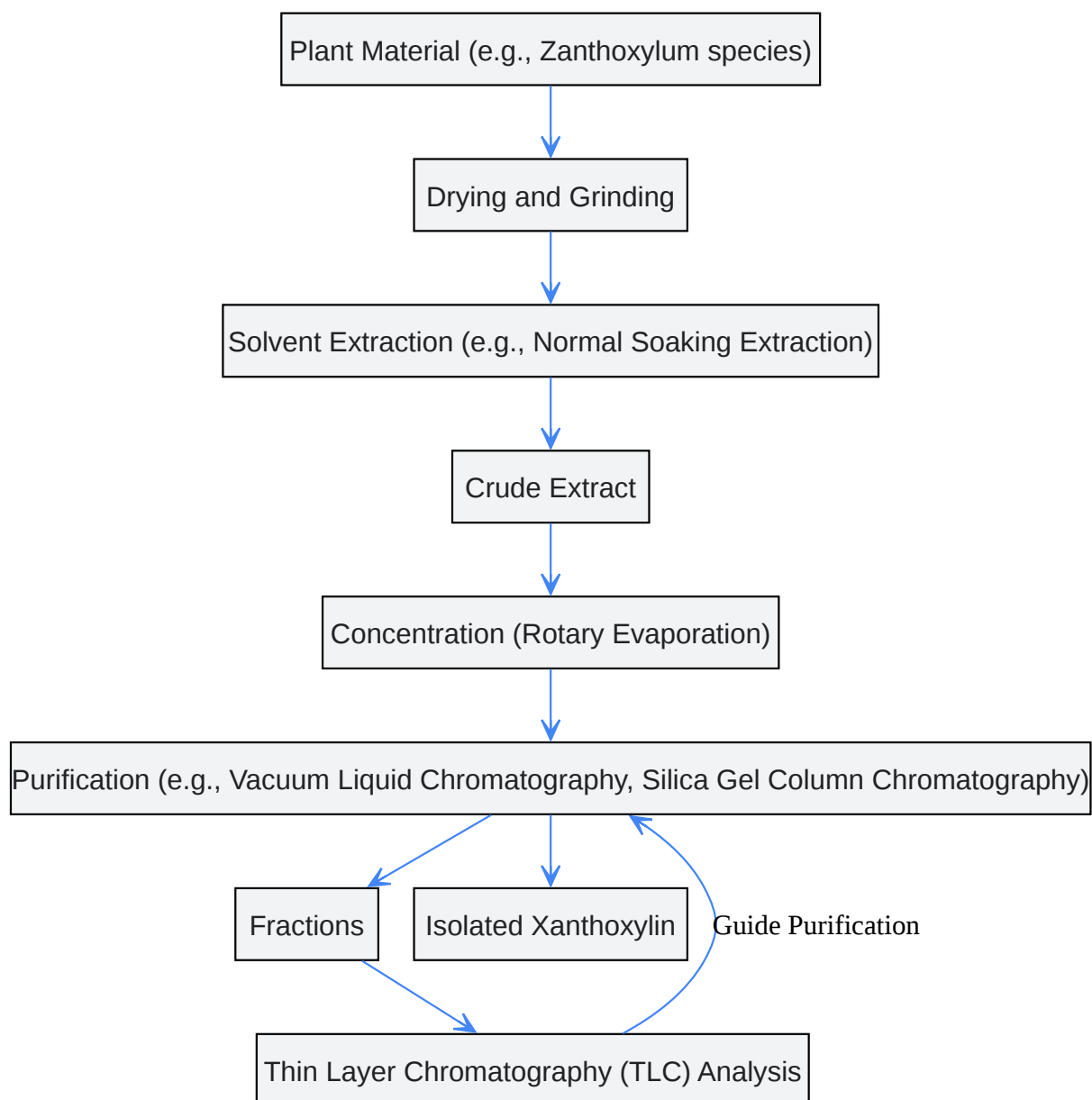
Spectroscopic Technique	Key Data and Resources
Mass Spectrometry (MS)	Mass spectral data, including electron ionization (EI), is available in the NIST WebBook.[4][8] The PubChem database also provides access to GC-MS, MS-MS, and LC-MS data.[9]
Infrared (IR) Spectroscopy	IR spectrum data can be accessed through the NIST WebBook.[4][8]
Nuclear Magnetic Resonance (NMR) Spectroscopy	¹³ C NMR spectra are available in the PubChem database.[9]
UV-Visible Spectroscopy	UV-VIS spectral data can be found in spectral databases.[9]
Gas Chromatography (GC)	Gas chromatography data is available in the NIST WebBook.[4][10]

Experimental Protocols for Isolation and Identification

The isolation and identification of **Xanthoxylin** from natural sources, such as plants from the *Zanthoxylum* genus, involve a series of standard phytochemical procedures.[1][2]

General Extraction and Isolation Workflow

A typical workflow for the extraction and isolation of **Xanthoxylin** from plant material is outlined below. This process involves solvent extraction followed by chromatographic purification.



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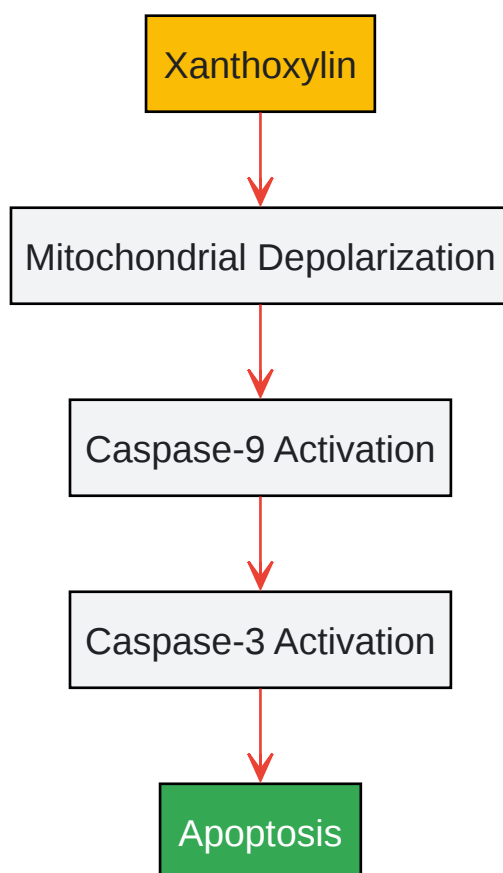
Caption: General workflow for the extraction and isolation of **Xanthoxylin**.

Detailed Methodologies

1. **Extraction:** A common method for extracting **Xanthoxylin** is the normal soaking extraction (NSE) method.^[11] Dried and powdered plant material is macerated with a suitable organic solvent, such as methanol or ethanol, at room temperature for an extended period. This process is often repeated multiple times to ensure exhaustive extraction.
2. **Concentration:** The resulting crude extract is then concentrated under reduced pressure using a rotary evaporator at a controlled temperature (e.g., 40°C) to remove the bulk of the solvent.^[11]
3. **Purification:** Purification of **Xanthoxylin** from the concentrated crude extract is typically achieved through chromatographic techniques.^[11]
 - **Vacuum Liquid Chromatography (VLC) or Column Chromatography:** The crude extract is subjected to VLC or column chromatography over a stationary phase like silica gel. A gradient elution system with a mixture of non-polar and polar solvents (e.g., hexane and ethyl acetate) is employed to separate the compounds based on their polarity.
 - **Thin Layer Chromatography (TLC):** TLC is used to monitor the separation process and identify the fractions containing **Xanthoxylin**.^[11] The TLC plates are visualized under UV light or by using a suitable staining reagent.
4. **Structure Elucidation:** The structure of the isolated pure compound is then confirmed using the spectroscopic methods detailed in Table 2 (MS, NMR, IR, etc.).

Signaling Pathways and Biological Activities

Xanthoxylin has been reported to exhibit a range of biological activities, including antifungal and antispasmodic effects.^[2] It has also been shown to induce apoptosis in cancer cells through the activation of caspase-mediated pathways.^[12]



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Caption: Simplified caspase-mediated apoptosis pathway induced by **Xanthoxylin**.

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